

Personal protective equipment for handling Furo[3,2-b]pyridin-3-ol

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Compound of Interest

Compound Name: Furo[3,2-b]pyridin-3-ol

Cat. No.: B15072486

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Essential Safety and Handling Guide for Furo[3,2-b]pyridin-3-ol

This guide provides crucial safety and logistical information for the handling and disposal of **Furo[3,2-b]pyridin-3-ol**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with this chemical compound.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent exposure and ensure personal safety. The following table summarizes the required PPE for handling **Furo[3,2-b]pyridin-3-ol**.

PPE Category	Item	Specification/Standard	Purpose
Eye and Face Protection	Safety Goggles	Chemical splash goggles meeting ANSI Z87.1 standards	Protects against splashes, dust, and vapors.
Face Shield	To be worn over safety goggles	Provides an additional layer of protection for the face and neck from splashes and airborne particles.	
Hand Protection	Gloves	Chemical-impermeable gloves (e.g., Nitrile, Neoprene)	Prevents skin contact with the chemical.
Body Protection	Laboratory Coat	Flame-resistant, long-sleeved	Protects skin and personal clothing from contamination.
Respiratory Protection	Respirator	NIOSH-approved air-purifying respirator	Required when handling the powder outside of a certified fume hood to avoid inhalation of dust. [1]

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is essential to minimize exposure and prevent accidents.

1. Engineering Controls:

- Ventilation: All handling of **Furo[3,2-b]pyridin-3-ol**, especially when in powdered form, must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#) This minimizes the inhalation of dust and vapors.

- Ignition Sources: Keep the chemical away from all sources of ignition, including open flames, sparks, and hot surfaces.^[2] Use spark-proof tools and explosion-proof equipment when handling significant quantities.^[2]

2. Procedural Steps for Handling:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Prepare the workspace by clearing it of unnecessary items and ensuring all required equipment is within reach inside the fume hood.
- Weighing and Transferring:
 - To avoid the formation of dust, handle the solid material carefully.^[2]
 - Use a spatula or other appropriate tool for transferring the powder.
 - If possible, use a containment system such as a glove box for weighing and aliquoting.
- Dissolving: When preparing solutions, add the solid **Furo[3,2-b]pyridin-3-ol** to the solvent slowly to avoid splashing.
- Post-Handling: After handling, decontaminate all surfaces and equipment. Wash hands thoroughly with soap and water, even after removing gloves.

Disposal Plan

Proper disposal of **Furo[3,2-b]pyridin-3-ol** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

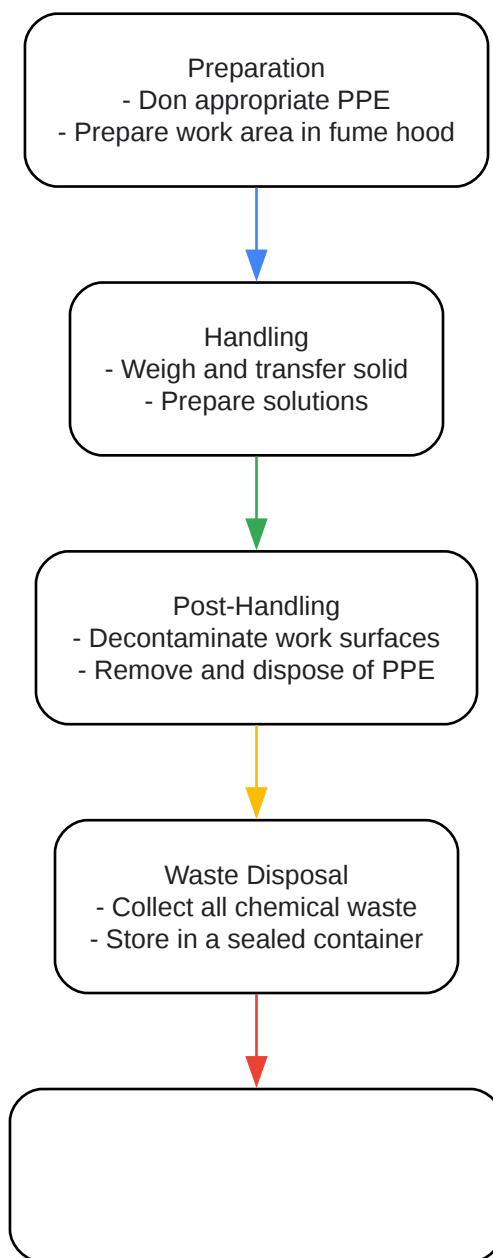
- Collect all waste material, including unused product and contaminated disposables (e.g., gloves, wipes), in a designated, clearly labeled, and sealed waste container.^[2]
- The container should be suitable for chemical waste and kept closed when not in use.^[2]

2. Waste Disposal:

- Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations.
- Do not dispose of **Furo[3,2-b]pyridin-3-ol** down the drain or in the general trash.[\[2\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal procedures.

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **Furo[3,2-b]pyridin-3-ol** in a laboratory setting.



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References

- 1. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 2. Furo[3,2-b]pyridine SDS, 272-62-8 Safety Data Sheets - ECHEMI [echemi.com]
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